

Physical and chemical properties of 2,6-Dichloro-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 2,6-Dichloro-3-nitrobenzoic acid

Cat. No.: B1267645

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An In-depth Technical Guide to 2,6-Dichloro-3-nitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2,6-dichloro-3-nitrobenzoic acid**. It includes detailed experimental protocols for its synthesis and characterization, and explores its applications as a key intermediate in organic synthesis, particularly in the development of novel therapeutic agents.

Physical and Chemical Properties

2,6-Dichloro-3-nitrobenzoic acid is a polysubstituted aromatic carboxylic acid. Its chemical structure consists of a benzene ring functionalized with two chlorine atoms, a nitro group, and a carboxylic acid moiety. This combination of functional groups dictates its physical properties and chemical reactivity. The compound typically appears as a white to light yellow crystalline powder.

Quantitative Data Summary

The key physical and chemical properties of **2,6-dichloro-3-nitrobenzoic acid** are summarized in the table below for quick reference.

Property	Value	Source(s)
IUPAC Name	2,6-dichloro-3-nitrobenzoic acid	
CAS Number	55775-97-8	
Molecular Formula	C ₇ H ₃ Cl ₂ NO ₄	
Molecular Weight	236.01 g/mol	
Appearance	White to light yellow crystalline powder	
Melting Point	152-158 °C	
Solubility	Sparingly soluble in water	
pKa	Estimated < 3.46	

Note on pKa: An experimental pKa value for **2,6-dichloro-3-nitrobenzoic acid** is not readily available in the literature. However, the pKa of 3-nitrobenzoic acid is 3.46. The presence of two strongly electron-withdrawing chlorine atoms at the ortho-positions (2 and 6) relative to the carboxylic acid is expected to significantly increase the acidity of the carboxylic proton through inductive effects and stabilization of the conjugate base. Therefore, the pKa of **2,6-dichloro-3-nitrobenzoic acid** is estimated to be considerably lower (i.e., more acidic) than 3.46.

Synthesis and Reactivity

2,6-Dichloro-3-nitrobenzoic acid is a valuable synthetic intermediate. Its synthesis can be approached through several routes, typically involving the nitration of a dichlorinated precursor or the oxidation of a suitable toluene derivative.

A plausible synthetic route is the nitration of 2,6-dichlorobenzoic acid. The carboxylic acid group is a meta-directing deactivator, while the chlorine atoms are ortho, para-directing deactivators. The substitution pattern suggests the directing effects of the chlorine atoms are significant in placing the nitro group at the 3-position.

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